

A Comparative Guide to Bismuth Iodide Solar Cells: Efficiency and Stability Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: *12262-07-6*

Cat. No.: *B085570*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The quest for efficient, stable, and environmentally benign photovoltaic technologies is a cornerstone of renewable energy research. While lead-halide perovskite solar cells have demonstrated remarkable power conversion efficiencies, concerns over lead toxicity have spurred the investigation of less hazardous alternatives. Among these, **bismuth iodide** (BiI₃)-based solar cells have emerged as a promising candidate due to their non-toxic nature and inherent stability. This guide provides an objective comparison of **bismuth iodide** solar cells with established and emerging photovoltaic technologies, supported by experimental data and detailed methodologies.

Performance Metrics: A Comparative Overview

The performance of a solar cell is primarily evaluated by four key parameters: Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). The following table summarizes the typical performance metrics for **bismuth iodide**-based solar cells and other leading photovoltaic technologies.

Solar Cell Technology	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF) (%)
Bismuth Iodide (BiI ₃) Based				
- Pure BiI ₃	~1.2%	~0.6	~5.3	~38%
- Silver Bismuth Iodide (AgBiI ₄ , Ag ₂ BiI ₅ , etc.)	up to 5.56% ^[1]	0.5 - 0.8 ^[2]	5 - 10	50 - 60% ^[3]
Lead-Halide Perovskite (e.g., MAPbI ₃)				
	>25% ^[4]	1.0 - 1.2	22 - 25	75 - 85%
Monocrystalline Silicon (c-Si)				
	~26%	~0.7	~40	>80% ^[5]
Cadmium Telluride (CdTe)				
	>22% ^[6]	~0.85	~30	~75% ^[6]
Copper Indium Gallium Selenide (CIGS)				
	>23% ^[7]	~0.7	~35 - 40	~80% ^[8]

Note: The values presented are representative and can vary based on specific device architecture, fabrication methods, and measurement conditions.

Stability Under Environmental Stress

The operational lifetime of a solar cell is critically dependent on its stability under various environmental stressors such as humidity, heat, and continuous illumination. **Bismuth iodide-**based materials are known for their superior intrinsic stability compared to their lead-halide perovskite counterparts.

Solar Cell Technology	Humidity Stability	Thermal Stability	Light Stability (Photostability)
Bismuth Iodide (BiI ₃) Based	High intrinsic stability in ambient air. [9]	Generally stable up to moderate temperatures.	Good photostability has been reported.
Lead-Halide Perovskite	Prone to degradation in the presence of moisture. [10]	Can undergo phase transitions and decomposition at elevated temperatures.	Susceptible to light-induced degradation.
Monocrystalline Silicon (c-Si)	Excellent, requires encapsulation.	Very stable over a wide temperature range.	Excellent, very low degradation.
Cadmium Telluride (CdTe)	Good, requires robust encapsulation.	High thermal stability.	Generally stable under illumination.
Copper Indium Gallium Selenide (CIGS)	Sensitive to moisture, requires excellent encapsulation.	Good thermal stability.	Can exhibit some light-soaking effects.

Standardized stability testing protocols, such as those from the International Summit on Organic Photovoltaic Stability (ISOS), are crucial for objective comparisons.[\[11\]](#)[\[12\]](#) For instance, the ISOS-D-1 protocol assesses shelf life in the dark under ambient conditions, while the ISOS-L protocols evaluate operational stability under continuous illumination.[\[11\]](#)[\[13\]](#) Silver **bismuth iodide** solar cells have shown the ability to retain about 95% of their initial efficiency after 30 days under environmental conditions.[\[14\]](#) Another study on AgBi_{0.5}Sb_{1.5}I₇ solar cells showed that 85% of the initial efficiency was retained after 43 days of storage in a drybox.[\[3\]](#)

Experimental Protocols

A. Fabrication of Solution-Processed Bismuth Iodide Solar Cells

This protocol outlines a typical procedure for fabricating a **bismuth iodide**-based solar cell in a standard n-i-p (substrate/ETL/absorber/HTL/contact) architecture.

1. Substrate Preparation:

- Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, isopropanol, and acetone.
- The substrates are then dried with a nitrogen gun and treated with UV-Ozone for 15-20 minutes to enhance wettability.

2. Electron Transport Layer (ETL) Deposition:

- A compact layer of titanium dioxide (c-TiO₂) is often deposited by spin-coating a precursor solution (e.g., titanium diisopropoxide bis(acetylacetonate) in isopropanol) onto the FTO substrate, followed by annealing at high temperatures (e.g., 500°C).
- Optionally, a mesoporous TiO₂ (m-TiO₂) layer can be spin-coated on top of the compact layer to improve the interface with the absorber layer.

3. **Bismuth Iodide** Absorber Layer Deposition:

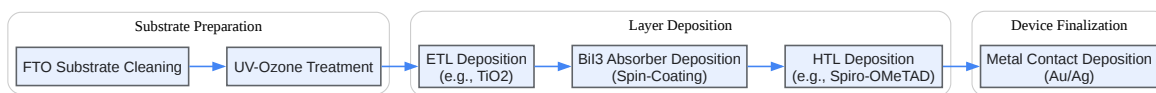
- A precursor solution is prepared by dissolving BiI₃ powder in a suitable solvent or solvent mixture, such as N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[\[15\]](#)
- The BiI₃ solution is spin-coated onto the ETL in an inert atmosphere (e.g., a nitrogen-filled glovebox).
- The film is then annealed at a specific temperature (e.g., 100-150°C) to promote crystallization and remove residual solvent.

4. Hole Transport Layer (HTL) Deposition:

- A solution of a hole-transporting material, such as Spiro-OMeTAD or P3HT, is prepared in a solvent like chlorobenzene, often with additives like Li-TFSI and tBP to improve conductivity.
- The HTL solution is spin-coated on top of the **bismuth iodide** layer.

5. Metal Contact Deposition:

- A top metal contact, typically gold (Au) or silver (Ag), is deposited by thermal evaporation through a shadow mask to define the active area of the solar cell.



[Click to download full resolution via product page](#)

Fabrication workflow for a solution-processed **bismuth iodide** solar cell.

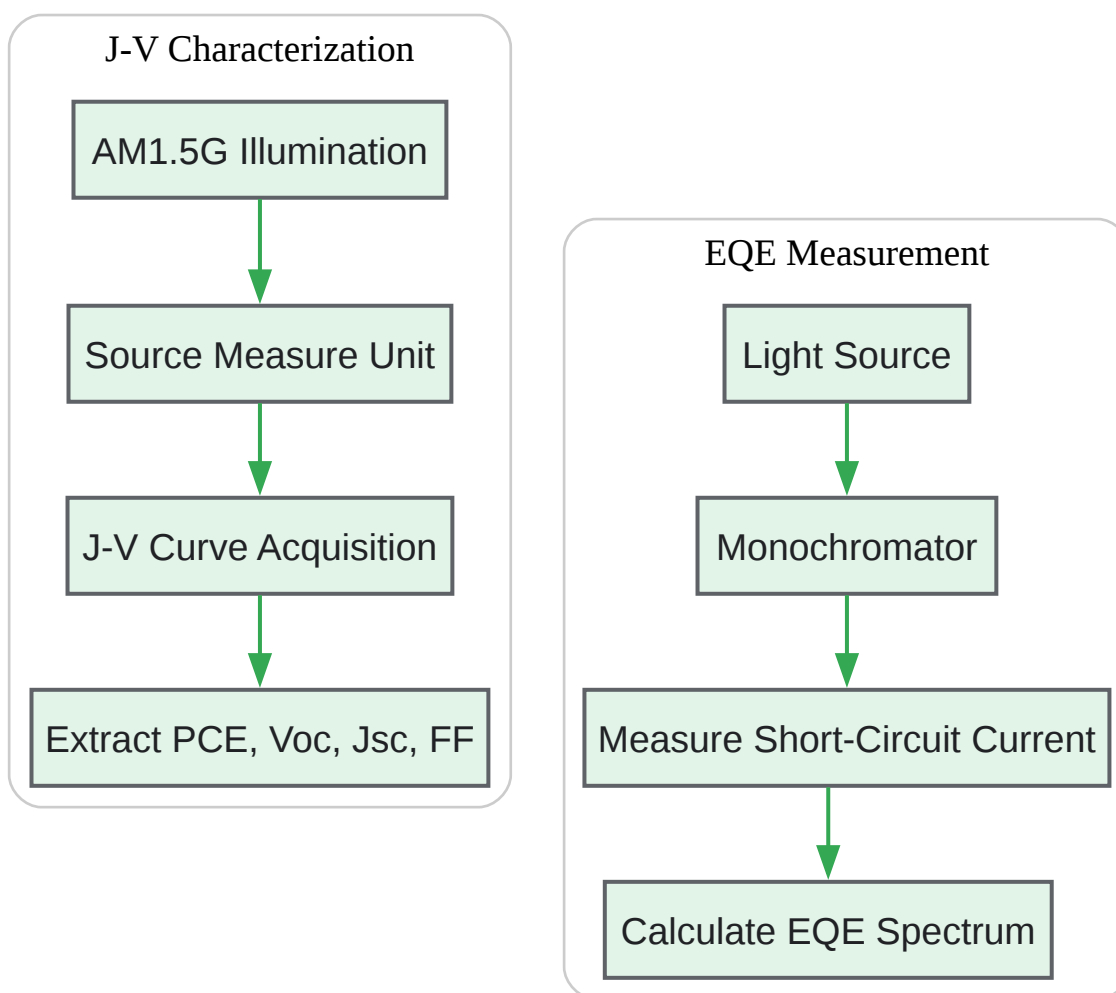
B. Characterization of Solar Cell Performance

1. Current Density-Voltage (J-V) Measurement:

- The J-V characteristics of the fabricated solar cell are measured using a solar simulator under standard test conditions (STC): AM1.5G spectrum, 1000 W/m² irradiance, and 25°C cell temperature.[5]
- A source measure unit (SMU) is used to apply a voltage sweep to the cell and measure the resulting current.[16]
- From the J-V curve, the key performance parameters (PCE, Voc, Jsc, and FF) are extracted. [17][18]

2. External Quantum Efficiency (EQE) Measurement:

- EQE, also known as Incident Photon-to-Current Conversion Efficiency (IPCE), measures the ratio of charge carriers collected by the solar cell to the number of incident photons of a given energy.[19]
- The measurement is performed using a dedicated setup consisting of a light source, a monochromator to select specific wavelengths, and a calibrated reference photodiode.[20] [21]
- The solar cell is illuminated with monochromatic light at various wavelengths, and the resulting short-circuit current is measured.
- The EQE spectrum provides insights into the light harvesting and charge collection efficiency of the device across the solar spectrum.[10]



[Click to download full resolution via product page](#)

Workflow for the characterization of solar cell performance.

Conclusion and Future Outlook

Bismuth iodide-based solar cells present a compelling non-toxic alternative to lead-halide perovskites. While their power conversion efficiencies currently lag behind established technologies, significant progress has been made in improving their performance through compositional engineering and device optimization. The inherent stability of **bismuth iodide** compounds is a major advantage that warrants further investigation. Future research will likely focus on reducing defect densities in the absorber layer, optimizing interfacial energetics, and developing scalable fabrication processes to unlock the full potential of this promising class of photovoltaic materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Advancements and prospects for eco-friendly, high-performance silver bismuth halide solar cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. ocw.tudelft.nl \[ocw.tudelft.nl\]](#)
- [6. docs.nrel.gov \[docs.nrel.gov\]](#)
- [7. pveducation.org \[pveducation.org\]](#)
- [8. pv-tech.org \[pv-tech.org\]](#)
- [9. Solution processed bismuth oxyiodide \(BiOI\) thin films and solar cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. jku.at \[jku.at\]](#)
- [11. ISOS Protocols for Perovskite Solar Cell Stability Testing | Fluxim — Fluxim \[fluxim.com\]](#)
- [12. Perovskite Solar Cell Stability: Comprehensive Guide, Testing ISOS Protocols, and Tools for Long-Term Reliability — Fluxim \[fluxim.com\]](#)
- [13. Big data driven perovskite solar cell stability analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Improving performance and stability of silver bismuth iodide solar cells using carbon nanotubes in the hole transport layer \[ppam.semnan.ac.ir\]](#)
- [15. conservancy.umn.edu \[conservancy.umn.edu\]](#)
- [16. ossila.com \[ossila.com\]](#)
- [17. Measurement Techniques for Perovskite Solar Cells | Fluxim — Fluxim \[fluxim.com\]](#)
- [18. ossila.com \[ossila.com\]](#)
- [19. enlotechnology.com \[enlotechnology.com\]](#)

- [20. e3s-conferences.org \[e3s-conferences.org\]](https://e3s-conferences.org)
- [21. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [A Comparative Guide to Bismuth Iodide Solar Cells: Efficiency and Stability Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b085570/docs#a-comparative-guide-to-bismuth-iodide-solar-cells-efficiency-and-stability-analysis\]](https://www.benchchem.com/product/b085570/docs#a-comparative-guide-to-bismuth-iodide-solar-cells-efficiency-and-stability-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)